

# "1-Methyl-4-(2-nitrovinyl)benzene" CAS number and synonyms

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## Compound of Interest

Compound Name: **1-Methyl-4-(2-nitrovinyl)benzene**

Cat. No.: **B151960**

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An In-Depth Technical Guide to **1-Methyl-4-(2-nitrovinyl)benzene**: Synthesis, Properties, and Applications

## Introduction

**1-Methyl-4-(2-nitrovinyl)benzene**, a prominent member of the substituted  $\beta$ -nitrostyrene class, stands as a versatile and highly valuable building block in modern organic synthesis. Its structure, featuring a para-substituted aromatic ring conjugated with an electron-withdrawing nitrovinyl group, imparts a unique reactivity profile that is leveraged in the construction of complex molecular architectures. This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the compound's synthesis, physicochemical properties, key chemical transformations, and diverse applications, grounded in established scientific principles and methodologies.

## Compound Identification and Physicochemical Properties

Precise identification is critical in scientific research. **1-Methyl-4-(2-nitrovinyl)benzene** is cataloged under multiple identifiers, with its CAS numbers often distinguishing between the general structure and its specific stereoisomers. The (E)-isomer, also referred to as the trans-isomer, is the most commonly synthesized and commercially available form due to its greater thermodynamic stability.

Table 1: Compound Identifiers

Identifier	Value
IUPAC Name	<b>1-methyl-4-[(E)-2-nitroethenyl]benzene</b> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	7559-36-6 (unspecified isomer) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>

| Molecular Weight | 163.17 g/mol [\[1\]](#)[\[4\]](#) |

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	<b>White to light yellow crystalline powder</b>	<a href="#">[5]</a>
Melting Point	102-104 °C	<a href="#">[4]</a>

| Purity | Typically >98% [\[5\]](#)[\[6\]](#) |

## Common Synonyms

The compound is frequently referenced in literature and commercial catalogs by several synonyms, which reflect its structure and historical nomenclature:

- trans-4-Methyl-β-nitrostyrene[\[1\]](#)[\[2\]](#)[\[5\]](#)
- 4-Methyl-β-nitrostyrene[\[1\]](#)[\[6\]](#)
- p-Methyl-β-nitrostyrene[\[2\]](#)
- 1-(4-Methylphenyl)-2-nitroethene[\[2\]](#)[\[6\]](#)

- (E)-1-Methyl-4-(2-nitrovinyl)benzene[2][5][7]

## Synthesis and Mechanistic Insights

The preferred and most efficient synthesis of **1-methyl-4-(2-nitrovinyl)benzene** is achieved via the Henry reaction, also known as a nitroaldol reaction. This classic carbon-carbon bond-forming reaction is favored for its operational simplicity and the use of readily available starting materials.

## The Henry Reaction: A Reliable Synthetic Route

The reaction involves the condensation of 4-methylbenzaldehyde with nitromethane.[1] The causality behind this choice of reaction is its high efficiency in forming the desired  $\beta$ -nitroalkene functionality. The mechanism is initiated by a base, which deprotonates nitromethane to form a resonance-stabilized nitronate anion. This potent nucleophile then attacks the electrophilic carbonyl carbon of 4-methylbenzaldehyde. The resulting nitroaldol intermediate readily undergoes dehydration, often facilitated by the reaction conditions (e.g., heating in the presence of an ammonium salt), to yield the conjugated and thermodynamically stable product.

## Detailed Experimental Protocol: Synthesis of (E)-1-Methyl-4-(2-nitrovinyl)benzene

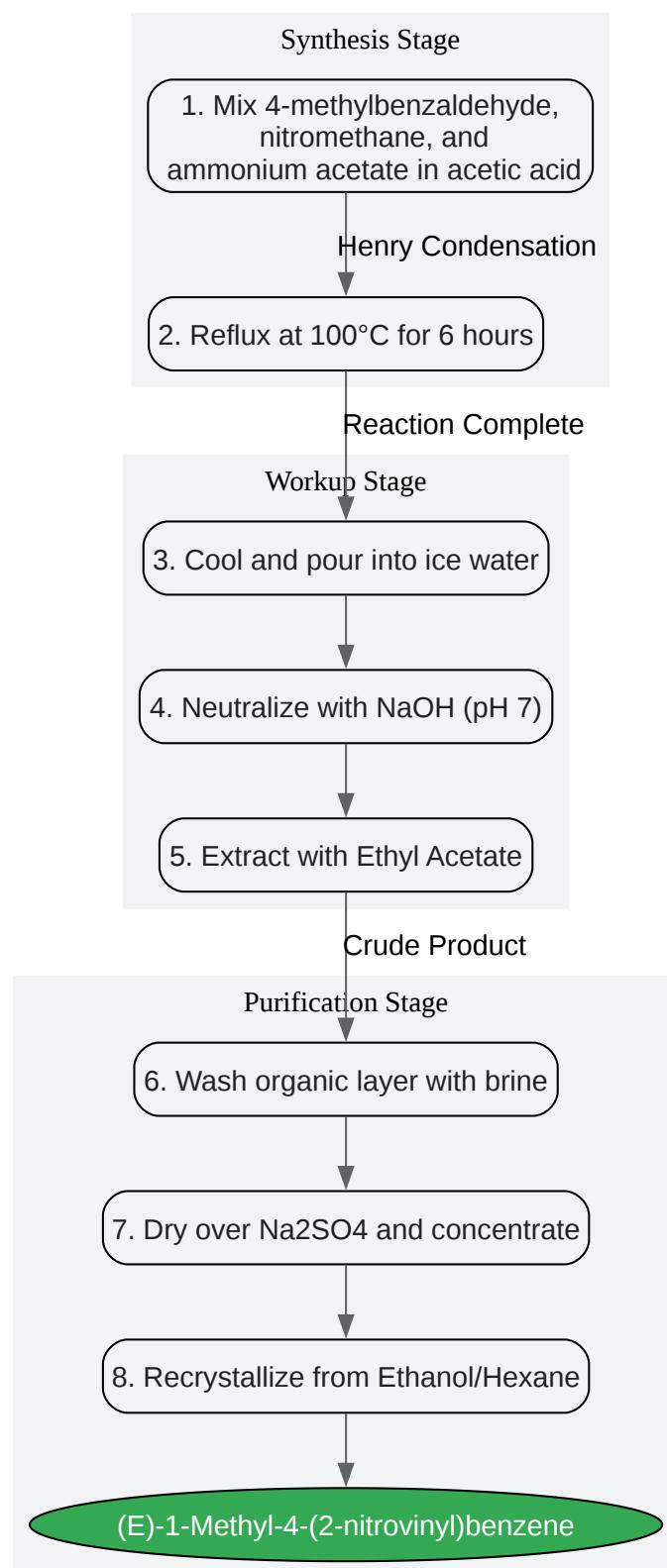
This protocol is a self-validating system, where successful synthesis is confirmed by the physical properties of the product (melting point) and spectroscopic analysis.

- Reactant Preparation: To a round-bottom flask containing acetic acid (20 mL), add ammonium acetate (2.4 eq).
- Addition of Reagents: To this solution, add nitromethane (6.9 eq) followed by 4-methylbenzaldehyde (1 eq).[8]
- Reaction Execution: The mixture is heated to reflux at 100°C for six hours.[8] The progress can be monitored by Thin Layer Chromatography (TLC).
- Workup and Isolation: After cooling to room temperature, the reaction mixture is poured into ice water. The pH is adjusted to 7 using a 2M NaOH solution. The aqueous layer is then extracted with ethyl acetate (3 x 50 mL).[8]

- Purification: The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filtered, and concentrated under reduced pressure.[8] The resulting crude solid is purified by recrystallization from an appropriate solvent system (e.g., ethanol or a mixture of ethyl acetate and hexane) to yield the pure product.[9]

## Synthesis and Purification Workflow

The following diagram illustrates the logical flow of the synthesis process.



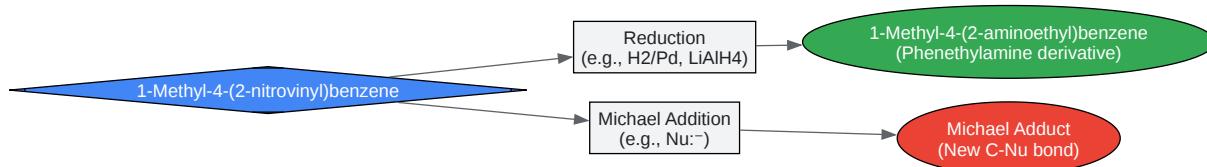
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Caption: Workflow for the synthesis and purification of **1-methyl-4-(2-nitrovinyl)benzene**.

## Chemical Reactivity and Derivative Synthesis

The synthetic utility of **1-methyl-4-(2-nitrovinyl)benzene** stems from the reactivity of its nitrovinyl group. This functional group is a powerful Michael acceptor and can be readily transformed into other valuable functionalities, most notably an amino group.

- Reduction of the Nitro Group: The nitro group can be selectively reduced to a primary amine using various reducing agents, such as hydrogen gas with a palladium catalyst ( $H_2/Pd$ ) or lithium aluminum hydride ( $LiAlH_4$ ).<sup>[1]</sup> This transformation is particularly significant as it converts the nitrostyrene into a substituted phenethylamine, a core scaffold found in numerous psychoactive compounds and pharmaceuticals.
- Michael Addition: The strong electron-withdrawing nature of the nitro group renders the  $\beta$ -carbon of the vinyl group highly electrophilic and susceptible to attack by a wide range of nucleophiles. This Michael addition reaction is a cornerstone of synthetic chemistry for forming new carbon-carbon and carbon-heteroatom bonds.



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Caption: Key synthetic transformations of **1-methyl-4-(2-nitrovinyl)benzene**.

## Applications in Research and Development

The unique chemical properties of this compound make it a valuable intermediate in several fields of scientific research.

- Medicinal Chemistry: Substituted nitrostyrenes are recognized precursors for a variety of pharmacologically active molecules. Derivatives of **1-methyl-4-(2-nitrovinyl)benzene** have

been investigated for their potential as anti-cancer agents, attributed to their ability to inhibit certain enzymes involved in cancer cell proliferation.[\[1\]](#) Furthermore, due to its structural similarity to precursors of bioactive amines, there is potential for its derivatives to interact with biological targets such as cytochrome P450 enzymes, which could influence drug metabolism.

- Materials Science: The reactive nitrovinyl group allows for the incorporation of this molecule into larger polymer chains or functional materials. Its conjugated system also suggests potential applications in the development of materials with specific electronic or optical properties.[\[1\]](#)
- Catalysis Research: The compound serves as an excellent model substrate for evaluating the efficacy and selectivity of new catalytic systems, particularly in hydrogenation and reduction reactions.

## Safety and Handling

While a specific, comprehensive safety profile for **1-methyl-4-(2-nitrovinyl)benzene** is not extensively documented, it should be handled with the caution afforded to other aromatic nitro compounds.[\[1\]](#)

Table 3: Recommended Safety and Handling Procedures

Precaution	Details	Reference
Personal Protective Equipment (PPE)	<b>Wear chemical-resistant gloves, safety goggles, and a lab coat.</b>	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Engineering Controls	Use only in a well-ventilated area, preferably within a chemical fume hood.	<a href="#">[12]</a>
Handling	Avoid contact with skin and eyes. Do not inhale dust or vapors. Wash hands thoroughly after handling.	<a href="#">[5]</a> <a href="#">[10]</a>
Storage	Store in a tightly sealed container in a dry, cool place (recommended 2-8°C).	<a href="#">[7]</a>
First Aid (Skin Contact)	Take off contaminated clothing immediately. Wash the affected area with plenty of water.	<a href="#">[5]</a> <a href="#">[12]</a>
First Aid (Eye Contact)	Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention.	<a href="#">[10]</a>

| First Aid (Ingestion) | Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell. |[\[10\]](#)[\[12\]](#) |

## Conclusion

**1-Methyl-4-(2-nitrovinyl)benzene** is more than a simple chemical reagent; it is a versatile platform for synthetic innovation. Its straightforward synthesis via the Henry reaction, coupled with the rich reactivity of the nitrovinyl group, provides chemists with a reliable tool for constructing complex molecules. From its foundational role in building pharmaceutical scaffolds to its application in materials science, this compound continues to be a subject of interest and utility for researchers pushing the boundaries of chemical synthesis and drug discovery.

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